

3-Chloro-6-methoxyquinoline CAS number 861553-63-1 properties

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Compound of Interest

Compound Name: 3-Chloro-6-methoxyquinoline

CAS No.: 861553-63-1

Cat. No.: B1515206

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Technical Monograph: 3-Chloro-6-methoxyquinoline

Optimizing the Quinoline Scaffold for Medicinal Chemistry

Executive Summary: The Pharmacophore Logic

3-Chloro-6-methoxyquinoline (CAS 861553-63-1) represents a specialized halogenated heterocycle serving as a critical intermediate in the synthesis of antimalarials, kinase inhibitors, and complex biaryl systems. Unlike the more common 2- or 4-substituted quinolines, the 3-chloro variant offers a unique vector for structural diversification. The C3 position is electronically distinct, allowing for selective palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) without interference from the nucleophilic nitrogen or the electron-rich benzenoid ring.

Simultaneously, the 6-methoxy substituent functions as an electron-donating group (EDG), modulating the basicity of the quinoline nitrogen and improving the metabolic stability of the

scaffold by blocking the metabolically labile C6 position. This guide details the physicochemical properties, synthetic logic, and application protocols for this high-value pharmacophore.

Physicochemical Profile

The following data aggregates experimental and computed properties to establish a baseline for handling and formulation.

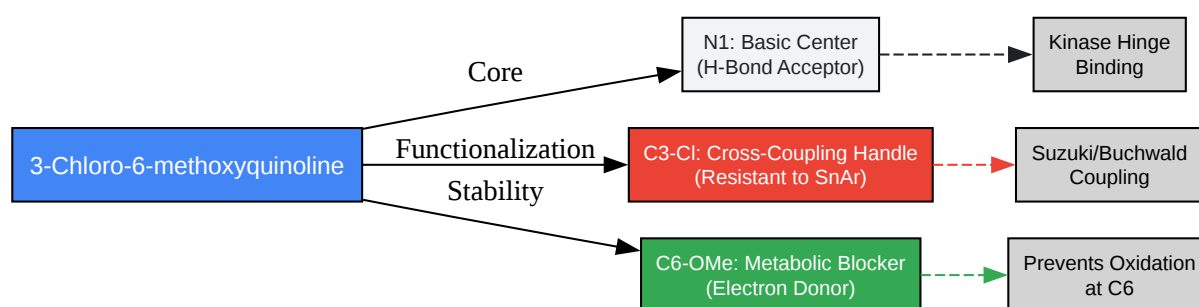
Property	Value	Note
CAS Registry Number	861553-63-1	
IUPAC Name	3-Chloro-6-methoxyquinoline	
Molecular Formula	C ₁₀ H ₈ ClNO	
Molecular Weight	193.63 g/mol	
Appearance	Solid or Semi-solid	Low melting point anticipated (approx. 50–70°C based on congeners)
Boiling Point	~299.8°C	Predicted at 760 mmHg [1]
Flash Point	~135.1°C	Predicted [1]
LogP (Octanol/Water)	2.7 – 3.1	Lipophilic; High permeability predicted
pKa (Conj.[1] Acid)	~4.5	Nitrogen basicity reduced by inductive effect of 3-Cl
Solubility	DMSO, DCM, Methanol	Sparingly soluble in water
Storage	2–8°C, Inert Atmosphere	Hygroscopic; protect from light

Structural & Electronic Analysis

To understand the reactivity of **3-chloro-6-methoxyquinoline**, one must analyze the competing electronic effects on the bicyclic system.

- The Pyridine Ring (Electron Deficient): The nitrogen atom withdraws electron density, making C2 and C4 naturally electrophilic. However, the 3-chloro substituent is in a "beta" position relative to the nitrogen, making it less susceptible to nucleophilic aromatic substitution () compared to a 2-chloro or 4-chloro analog. This inertness to is a strategic advantage, preserving the chloride for metal-catalyzed coupling.
- The Benzene Ring (Electron Rich): The 6-methoxy group donates electron density into the benzene ring via resonance. This increases the electron density at C5 and C7, potentially facilitating electrophilic substitution at these positions if the ring is not further deactivated.

Visualization: Reactivity Logic



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Figure 1: Pharmacophore map highlighting the distinct functional roles of the 3-Cl and 6-OMe substituents.

Synthetic Pathways

Accessing the 3-chloroquinoline scaffold is synthetically more demanding than accessing 2- or 4-chloro isomers. The following retrosynthetic analysis outlines the most robust strategies.

Strategy A: The Vilsmeier-Haack Cyclization (Modified)

This route constructs the pyridine ring with the halogen already in place or sets up a precursor (aldehyde) that can be decarbonylated.

- Precursor: p-Anisidine (4-methoxyaniline).
- Reagent: N-Arylacetamide + Vilsmeier Reagent ().
- Intermediate: 2-Chloro-3-formyl-6-methoxyquinoline.
- Transformation: The 2-chloro group can be removed (hydrodehalogenation), and the formyl group converted to a chloro group (via oxidation to acid -> Hunsdiecker or similar), though this is multi-step.

Strategy B: The 3-Amino Sandmeyer Route (Recommended for Lab Scale)

A highly reliable method involves converting the amine to the chloride.

- Start: 3-Amino-6-methoxyquinoline (commercially available or synthesized via nitration/reduction of 6-methoxyquinoline).
- Diazotization: Reaction with

in aqueous

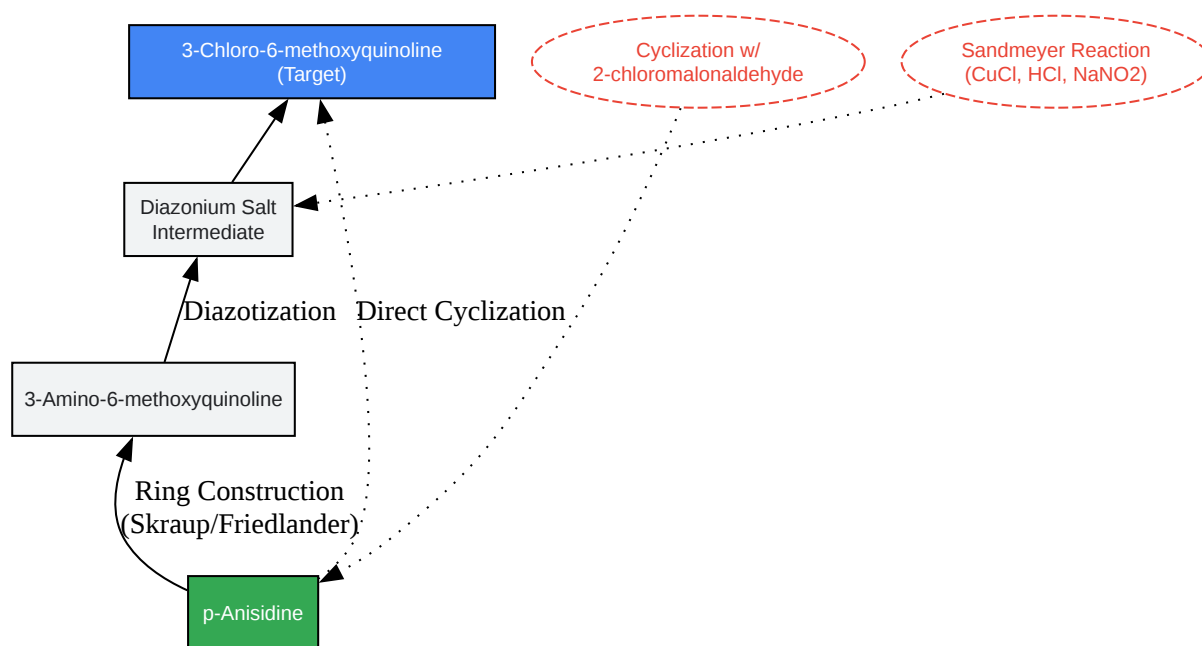
at 0°C to form the diazonium salt.
- Sandmeyer Reaction: Treatment with Copper(I) Chloride (

) to install the chlorine atom.

Strategy C: Direct Construction via alpha-Halo Carbonyls

Condensation of p-anisidine with 2-chloromalonaldehyde (or its tetraacetal equivalent) under acidic conditions. This directly yields the **3-chloro-6-methoxyquinoline** core.

Visualization: Retrosynthetic Analysis



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Figure 2: Retrosynthetic logic comparing the stepwise Sandmeyer route vs. direct cyclization.

Medicinal Chemistry Applications

The Suzuki-Miyaura Handle

The primary utility of CAS 861553-63-1 is as an electrophile in Palladium-catalyzed cross-coupling. The 3-position allows for the introduction of aryl or heteroaryl groups to extend the pharmacophore into new pockets of a target protein (e.g., the hydrophobic back-pocket of a kinase).

Protocol: General Suzuki Coupling for 3-Chloroquinolines Note: Chlorides are less reactive than bromides; the use of electron-rich phosphine ligands is critical.

- Reagents:
 - Substrate: **3-Chloro-6-methoxyquinoline** (1.0 eq)

- Boronic Acid: Aryl-B(OH)₂ (1.2 eq)
- Catalyst:

(2 mol%) or
- Ligand: SPhos or XPhos (Buchwald ligands) (4 mol%) - Essential for activating the C-Cl bond.
- Base:

(2.0 eq) or

.
- Solvent: Toluene/Water (10:1) or 1,4-Dioxane.
- Procedure:
 - Charge a reaction vial with substrate, boronic acid, base, and catalyst precursor.
 - Evacuate and backfill with Argon (3x).
 - Add degassed solvent and Ligand.
 - Heat to 100°C for 12–18 hours.
 - Monitor via LC-MS (Target mass = MW of biaryl product).
 - Workup: Dilute with EtOAc, wash with brine, dry over

.

Biological Relevance[2][3]

- Antimalarial Activity: Analogs of 6-methoxyquinoline are historical staples (e.g., Primaquine). The 3-chloro derivative serves as a scaffold to synthesize novel agents that overcome chloroquine resistance.

- Kinase Inhibition: The quinoline nitrogen can function as a hinge binder. Substituents at C3 allow the molecule to traverse the gatekeeper region of kinases [2].

Safety & Handling (SDS Summary)

While specific toxicological data for this exact isomer is limited, protocols should follow the Hazard Class 6.1 standards for halogenated quinolines.

Hazard Category	Statement	Precaution
Acute Toxicity	Harmful if swallowed (H302).	Do not eat/drink in lab. Wash hands post-handling.
Skin/Eye Irritation	Causes skin (H315) and eye (H319) irritation.	Wear nitrile gloves and safety goggles.
STOT-SE	May cause respiratory irritation (H335).	Handle only in a fume hood.
Environmental	Harmful to aquatic life.	Collect all waste for hazardous disposal.

Spill Response: Isolate the area. Adsorb on vermiculite. Do not flush down drains due to high aquatic toxicity potential.

References

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Sources

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